

Application Notes and Protocols for the Quantification of Kenganthranol A

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Compound of Interest

Compound Name: Kenganthranol A

Cat. No.: B1254063

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Introduction

Kenganthranol A is a member of the anthranoid family, a class of aromatic polyketides characterized by an anthracene or anthrone backbone. Anthranoids are widely distributed in nature and are known for their diverse biological activities. Accurate and precise quantification of **Kenganthranol A** is crucial for pharmacokinetic studies, quality control of natural product extracts, and in vitro and in vivo pharmacological investigations. This document provides detailed application notes and protocols for the analytical quantification of **Kenganthranol A** using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography with tandem-mass spectrometry (LC-MS/MS).

General Chemical Structure of Anthranoids

Anthranoids are characterized by a tricyclic aromatic hydrocarbon core of anthracene. Variations in the oxidation state of the central ring and the nature and position of substituents give rise to a wide array of compounds, including anthraquinones, anthrones, and dianthrones. **Kenganthranol A** belongs to the anthrone subclass.

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